

Guaijaverin: A Phytochemical Standard for Quality Control and Bioactivity Assessment

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Guaijaverin, a flavonoid glycoside (quercetin 3-O-arabinoside), is a significant bioactive compound found predominantly in the leaves of the guava plant (Psidium guajava L.).[1][2] Its presence and concentration are often utilized as a marker for the standardization and quality control of guava leaf extracts and derived phytopharmaceutical products.[3] **Guaijaverin** exhibits a range of pharmacological activities, including anti-plaque, antioxidant, antibacterial, and anti-inflammatory properties, making it a molecule of interest for drug discovery and development.[4][5] This document provides detailed application notes and protocols for the use of **Guaijaverin** as a phytochemical standard in analytical procedures.

Physicochemical Properties of Guaijaverin

A thorough understanding of the physicochemical properties of **Guaijaverin** is essential for its proper handling, storage, and use in analytical method development.



Property	Value	Reference
Molecular Formula	C20H18O11	[6]
Molar Mass	434.353 g⋅mol ⁻¹	[1]
CAS Number	22255-13-6	[6]
IUPAC Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3- {[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxy}-4H-1-benzopyran-4-one	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[5]
Appearance	Yellow amorphous powder	[7]

Quantitative Analysis of Guaijaverin

High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) are commonly employed techniques for the quantification of **Guaijaverin** in plant extracts.

High-Performance Liquid Chromatography (HPLC) Method Validation Data

The following table summarizes the validation parameters for a reported HPLC method for the quantification of **Guaijaverin**.[3]



Parameter	Result
Linearity (R²)	0.999
Limit of Detection (LOD)	0.27 μg/mL
Limit of Quantification (LOQ)	0.81 μg/mL
Intra-day Precision (%RSD)	1.18 - 1.42%
Inter-day Precision (%RSD)	0.51 - 1.11%
Intra-day Accuracy (%)	99.34 - 101.29%
Inter-day Accuracy (%)	99.54 - 103.23%

Experimental Protocols

Protocol 1: Quantification of Guaijaverin in Psidium guajava Leaf Extract by HPLC

This protocol is a representative method for the quantitative analysis of **Guaijaverin** in a plant extract.

4.1.1. Materials and Reagents

- Guaijaverin reference standard (purity ≥98%)
- HPLC grade methanol
- HPLC grade acetonitrile
- · HPLC grade water
- Formic acid (analytical grade)
- Psidium guajava leaf extract
- 0.45 μm syringe filters

4.1.2. Instrumentation



- High-Performance Liquid Chromatography (HPLC) system equipped with a photodiode array (PDA) detector.
- Analytical column: C18 column (e.g., 4.6 x 250 mm, 5 μm).

4.1.3. Chromatographic Conditions

• Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).

• Flow Rate: 1.0 mL/min

Injection Volume: 10 μL

Column Temperature: 25°C

· Detection Wavelength: 254 nm

4.1.4. Preparation of Standard Solutions

- Stock Solution (1000 μg/mL): Accurately weigh 10 mg of **Guaijaverin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL.

4.1.5. Preparation of Sample Solution

- Accurately weigh 100 mg of the dried Psidium guajava leaf extract.
- Dissolve the extract in 10 mL of methanol in a volumetric flask.
- Sonicate the solution for 15 minutes to ensure complete dissolution.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

4.1.6. Analysis

Inject the standard solutions to construct a calibration curve.



- Inject the sample solution.
- Identify the **Guaijaverin** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **Guaijaverin** in the sample using the calibration curve.

Protocol 2: HPTLC Fingerprinting and Quantification of Flavonoids in Psidium guajava

This protocol provides a method for the qualitative and quantitative analysis of flavonoids, including **Guaijaverin**, using HPTLC.

4.2.1. Materials and Reagents

- **Guaijaverin** and other flavonoid standards (e.g., quercetin)
- HPTLC grade silica gel 60 F₂₅₄ plates
- Toluene, ethyl acetate, formic acid, methanol (analytical grade)
- Psidium quajava leaf extract

4.2.2. Instrumentation

 HPTLC system with an automatic sample applicator, developing chamber, and densitometric scanner.

4.2.3. Chromatographic Conditions

- Stationary Phase: HPTLC pre-coated silica gel 60 F₂₅₄ plates (10 x 10 cm).
- Mobile Phase: Toluene: Ethyl Acetate: Formic Acid: Methanol (3:3:0.8:0.2, v/v/v/v).[3]
- Development: Ascending development in a twin-trough chamber saturated with the mobile phase.
- Detection: Densitometric scanning at 282 nm.[3]



4.2.4. Preparation of Standard and Sample Solutions

- Standard Solution: Prepare a 100 μg/mL solution of **Guaijaverin** in methanol.
- Sample Solution: Prepare a 10 mg/mL solution of the Psidium guajava leaf extract in methanol.

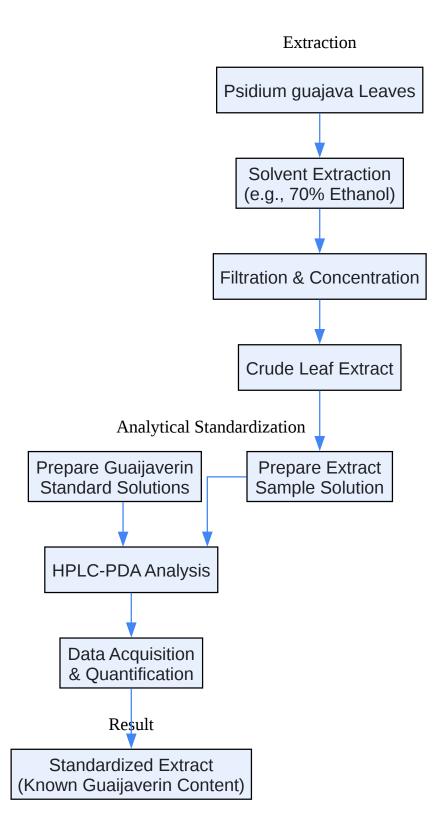
4.2.5. Analysis

- Apply bands of the standard and sample solutions to the HPTLC plate using the automatic applicator.
- Develop the plate in the saturated developing chamber.
- Dry the plate and perform densitometric scanning at 282 nm.
- Identify Guaijaverin in the sample by comparing the Rf value with the standard.
- Quantify the amount of **Guaijaverin** by comparing the peak area with the standard.

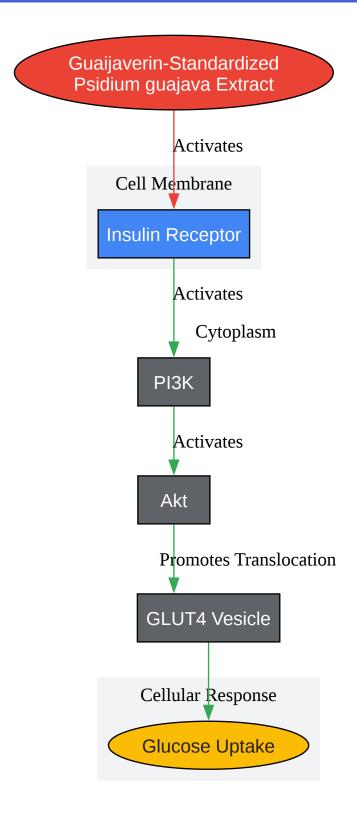
Signaling Pathways and Experimental Workflows Experimental Workflow for Phytochemical Analysis

The following diagram illustrates a typical workflow for the phytochemical analysis of a plant extract using **Guaijaverin** as a standard.

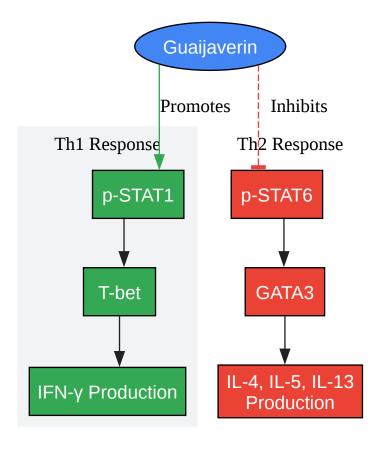












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